

Personal protective equipment for handling Wzb117-ppg

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Wzb117-ppg

Cat. No.: B12372944

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Essential Safety and Handling Guide for WZB117

For Immediate Use by Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling, use, and disposal of WZB117, a potent inhibitor of the glucose transporter 1 (GLUT1). Adherence to these protocols is essential to ensure a safe laboratory environment and the integrity of your research.

Hazard Identification and Personal Protective Equipment (PPE)

WZB117 should be considered a hazardous substance.^[1] All personnel must use the following personal protective equipment (PPE) when handling this compound.

Recommended Personal Protective Equipment (PPE) for Handling WZB117

PPE Category	Item	Specification	Purpose
Eye Protection	Safety Glasses with Side Shields	ANSI Z87.1 certified	Protects eyes from splashes.
Chemical Goggles	Recommended when there is a significant risk of splashing.		
Hand Protection	Nitrile Gloves	Chemically resistant	Prevents skin contact. Inspect gloves prior to use and change them frequently.
Body Protection	Laboratory Coat	Protects skin and personal clothing from contamination.	
Respiratory Protection	Fume Hood	All handling of solid WZB117 and preparation of stock solutions should be performed in a certified chemical fume hood to avoid inhalation of dust.	

Physical and Chemical Properties

A comprehensive understanding of WZB117's properties is vital for its safe handling and use in experiments.

Physical and Chemical Data for WZB117

Property	Value	Source
Synonyms	Glucose Transporter Inhibitor IV	[1][2]
Appearance	Crystalline solid	[1]
CAS Number	1223397-11-2	[1]
Molecular Formula	C ₂₀ H ₁₃ FO ₆	[1]
Molecular Weight	368.3 g/mol	[1]
Purity	≥98%	[1]
Solubility	DMSO: ~20 mg/mL DMF: ~20 mg/mL Ethanol: ~10 mg/mL	[1]
Storage	Store at -20°C.	[1]
Stability	≥ 4 years at -20°C.	[1]

Handling and Storage Procedures

Operational Plan:

- Engineering Controls: Always handle solid WZB117 in a well-ventilated area, preferably within a chemical fume hood to minimize inhalation exposure.
- Preventing Contact: Avoid direct contact with skin, eyes, and clothing. Do not ingest or inhale.[1]
- Weighing: When weighing the solid compound, do so in a fume hood or a ventilated balance enclosure.
- Solution Preparation: To prepare a stock solution, dissolve WZB117 in a suitable organic solvent such as DMSO, DMF, or ethanol.[1] Purge the solvent with an inert gas before dissolving the compound.[1] For aqueous solutions, further dilution of the organic stock solution is necessary; however, aqueous solutions are not recommended for storage for more than one day.[1]

Disposal Plan

- **Waste Characterization:** All waste containing WZB117, including empty containers, contaminated labware, and unused solutions, should be treated as hazardous chemical waste.
- **Disposal Method:** Dispose of WZB117 and its contaminated materials in accordance with all applicable federal, state, and local environmental regulations. Do not dispose of down the drain or in regular trash. Contact your institution's environmental health and safety (EHS) office for specific disposal protocols.

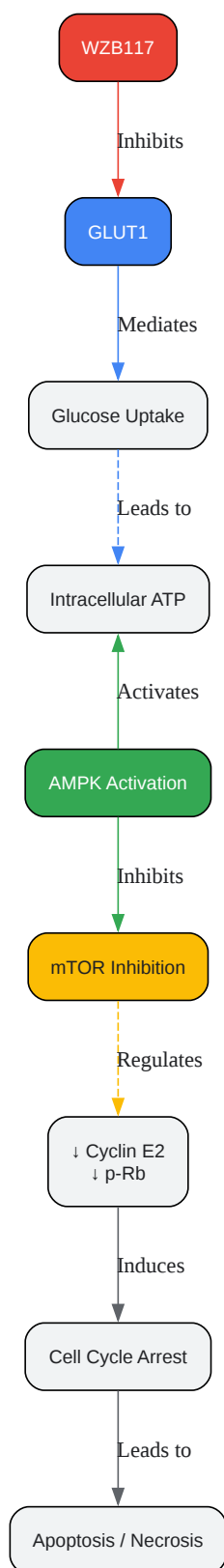
Accidental Release and Exposure Measures

- **Spill:** In case of a spill, wear appropriate PPE, absorb the spill with an inert material (e.g., vermiculite, sand), and place it in a sealed container for hazardous waste disposal. Ventilate the area of the spill.
- **Eye Contact:** Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek medical attention.
- **Skin Contact:** Immediately wash the affected area with soap and water. Remove contaminated clothing. Seek medical attention if irritation persists.
- **Inhalation:** Move the individual to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.
- **Ingestion:** Do not induce vomiting. Wash out mouth with water, provided the person is conscious. Seek immediate medical attention.

Experimental Protocols and Visualization

Signaling Pathway of WZB117

WZB117 is an irreversible inhibitor of Glucose Transporter 1 (GLUT1).^[2] Its mechanism of action involves blocking glucose transport into cells, which leads to a cascade of downstream effects culminating in cell cycle arrest and cell death.^[3]

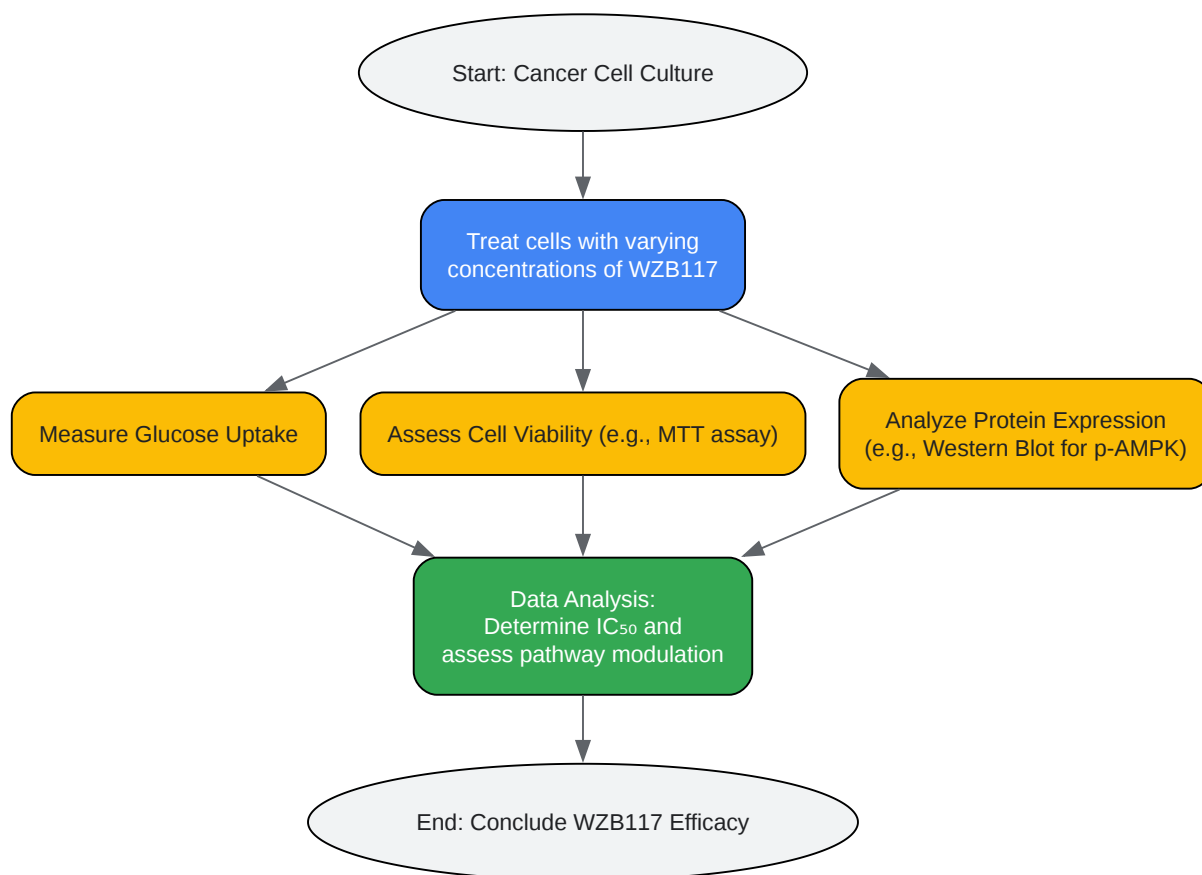


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Caption: WZB117 inhibits GLUT1, leading to decreased ATP, AMPK activation, and cell death.

Experimental Workflow for Assessing WZB117 Activity

This workflow outlines the key steps to determine the efficacy of WZB117 in a cancer cell line.



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Caption: Workflow for evaluating WZB117's impact on cancer cells.

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- To cite this document: BenchChem. [Personal protective equipment for handling Wzb117-ppg]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12372944#personal-protective-equipment-for-handling-wzb117-ppg>]

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